

safe handling and storage of picric acid in the laboratory

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Compound of Interest

Compound Name: *Picrate*

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Picric Acid Safety & Handling: A Technical Resource

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and storage of picric acid in a laboratory environment.

Frequently Asked Questions (FAQs)

Q1: What is picric acid and what are its primary hazards?

A1: Picric acid, or 2,4,6-trinitrophenol, is a yellow crystalline solid used in histology as a fixative and staining agent, and in metallography as an etchant.[\[1\]](#)[\[2\]](#) While useful, it is chemically related to trinitrotoluene (TNT) and poses significant hazards.[\[3\]](#)[\[4\]](#) The primary hazard is its explosive potential, especially when it dries out.[\[1\]](#)[\[2\]](#) Dry picric acid is highly sensitive to heat, shock, and friction.[\[1\]](#)[\[5\]](#) It can also form highly unstable and even more shock-sensitive metallic salts (**picrates**) upon contact with metals like copper, lead, zinc, and iron.[\[1\]](#)[\[3\]](#)[\[5\]](#)

Q2: How can I tell if my container of picric acid has become unsafe?

A2: A container of picric acid may be unsafe if you observe any of the following:

- Dryness: The yellow crystals appear dry and sandy instead of being a wet paste or slurry.[\[1\]](#)
[\[4\]](#) Picric acid should always be kept wet with at least 10% water.[\[3\]](#)[\[4\]](#)

- Crystallization around the cap: The presence of a dry crust or crystals around the cap or screw threads of the bottle is a major danger sign.[6] Attempting to open a container in this state could cause an explosion due to friction.
- Metal Caps: Older bottles with metal caps pose a significant risk, as the acid may have reacted with the metal to form explosive **picrate** salts.[1]
- Age: Picric acid stocks that are more than two years old should be disposed of.[1]

Q3: What should I do if I find a container of dry or potentially unsafe picric acid?

A3: DO NOT TOUCH OR MOVE THE CONTAINER.[2][4] If you discover a container of picric acid that appears dry, has crystals around the cap, or is otherwise suspect, you should:

- Immediately secure the area and restrict access.[4]
- Warn coworkers in the vicinity.[3]
- Contact your institution's Environmental Health & Safety (EH&S) department or the appropriate safety office immediately.[1][5] Bomb disposal teams are often called for these situations.[7]

Q4: How do I properly handle picric acid during an experiment?

A4: All work with picric acid must be conducted with the utmost care:

- Always work in a certified chemical fume hood.[1][3]
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses or splash goggles, and chemical-resistant gloves (nitrile or neoprene are recommended).[3][4]
- Never use metal spatulas or tools; use plastic or ceramic instead to avoid the formation of dangerous metal **picrates**.[3][8]
- Before sealing the container after use, always clean the neck, cap, and threads with a damp cloth to remove any residue.[2][3] Seal the cap with Parafilm.[3]

- Never work alone when handling picric acid.[2][3]

Q5: What is the correct procedure for storing picric acid?

A5: Proper storage is critical to maintaining the safety of picric acid:

- Store in its original container in a cool, dry, well-ventilated area, away from heat sources and direct sunlight.[4][5]
- Ensure the container is tightly closed.[1]
- Label all containers with the date they were received and the date they were first opened.[1][5]
- Regularly inspect containers (e.g., every 6 months) to ensure the contents remain wet, and rehydrate with deionized water if necessary.[2][5]
- Store picric acid in a secondary polyethylene container and with other inorganic acids.[4] Do not store with incompatible materials.[4][6]

Troubleshooting Guide

| Issue | Probable Cause | Solution |
|---|---|---|
| Crystals are visible around the bottle cap. | The solution has wicked up the threads and evaporated, leaving dry, friction-sensitive picric acid. | DO NOT ATTEMPT TO OPEN. Immediately contact your institution's EH&S or safety office for emergency disposal. [6] |
| The picric acid inside the container appears dry and powdery. | The water has evaporated over time, leaving the picric acid in a dangerous, explosive state. | DO NOT HANDLE OR MOVE THE CONTAINER. Immediately contact your institution's EH&S or safety office for emergency disposal. [1][5] |
| A yellow stain appears on skin after handling. | Direct skin contact with picric acid. | Wash the affected area thoroughly with soap and copious amounts of water for at least 15 minutes.[1][4] Note that picric acid can act as a skin sensitizer.[1][4] |
| A small spill (<30 mL) of picric acid solution occurs in the fume hood. | Accidental mishandling during dispensing. | Keep the spill wet.[2][3] Cover the spill with an absorbent material like a spill pad (do not use paper towels for larger spills).[1][3] Collect the contaminated material into a labeled glass or plastic container for hazardous waste disposal.[1] |

Data and Protocols

Quantitative Data Summary

Table 1: Hazard Classification of Picric Acid by Water Content

| Water Content | Classification | Hazard Level |
|-------------------|--------------------------------|---|
| > 30% by mass | Flammable Solid, Category 1 | Lower hazard, handled as a flammable solid.[4] |
| 10% - 30% by mass | Dangerously Reactive | High hazard, increased sensitivity.[4] |
| < 10% by mass | High-Powered Explosive | Extreme hazard, highly sensitive to shock, friction, and heat.[3][4][8] |
| < 5% by mass | Skin Sensitisation, Category 1 | Poses a significant allergic reaction risk upon contact.[4] |

Table 2: Recommended Personal Protective Equipment (PPE)

| Protection Type | Specification | Rationale |
|-----------------|---|---|
| Eye Protection | Safety glasses or chemical splash goggles. | Protects against splashes and dust irritation.[3][8] |
| Hand Protection | Nitrile, neoprene, or butyl rubber gloves.[3][4][8] | Provides a chemical barrier. Latex is not effective.[3] |
| Body Protection | Lab coat with long sleeves. | Prevents skin contact.[3][4] |
| Footwear | Closed-toe shoes. | Protects feet from spills.[3] |

Table 3: Incompatible Materials

| Material Class | Examples | Hazard |
|------------------|---|--|
| Metals | Copper, lead, zinc, iron, mercury, nickel.[1][5] | Forms extremely shock-sensitive metal picrate salts.[1][5] |
| Bases & Alkalies | Concrete, plaster, ammonia, amines.[1][3][5] | Forms explosive salts (e.g., calcium picrate).[4][5] |
| Reducing Agents | Incompatible, potential for hazardous reactions.[4] | |
| Oxidizing Agents | Incompatible, potential for hazardous reactions.[4] | |

Experimental Protocols

Protocol 1: Visual Inspection of Picric Acid Containers

Objective: To safely assess the condition of a stored container of picric acid. This should be performed every six months.

Methodology:

- Without moving or touching the container, visually inspect it from all angles.
- Check for any signs of crystallization on the exterior of the bottle, particularly around the cap and threads.
- Look through the container to verify that the solid picric acid is fully submerged under a layer of water. The contents should appear as a wet paste or slurry.[5]
- Examine the label for the date of receipt and the date it was first opened. Plan for disposal if the container is over two years old.[1]
- If any signs of dryness or crystallization around the cap are observed, DO NOT PROCEED. Secure the area and contact your safety office immediately.

- If the container appears safe, document the inspection date on the bottle or an attached log.
[\[5\]](#)

Protocol 2: Rehydrating Picric Acid

Objective: To add water to a container of picric acid to maintain a safe moisture level. Only perform this if the container has been deemed safe to open via Protocol 1 and the contents are not completely dry.

Methodology:

- Perform all steps within a certified chemical fume hood while wearing appropriate PPE.
- Carefully and slowly twist open the container cap, avoiding any sudden movements.
- If there is any resistance or a grinding sound, STOP IMMEDIATELY, gently close the cap, and contact your safety office.
- Slowly add deionized or distilled water to the container until there is a visible layer of water above the solid picric acid.[\[5\]](#)
- Before re-capping, take a cloth dampened with deionized water and carefully wipe the threads of the bottle and the inside of the cap to remove any picric acid residue.[\[2\]\[8\]](#)
- Securely close the cap and seal with Parafilm.
- Place the used wipe in a designated, sealed plastic or glass container for hazardous waste disposal.[\[5\]\[8\]](#)

Protocol 3: Cleaning a Small Picric Acid Spill (<30 mL)

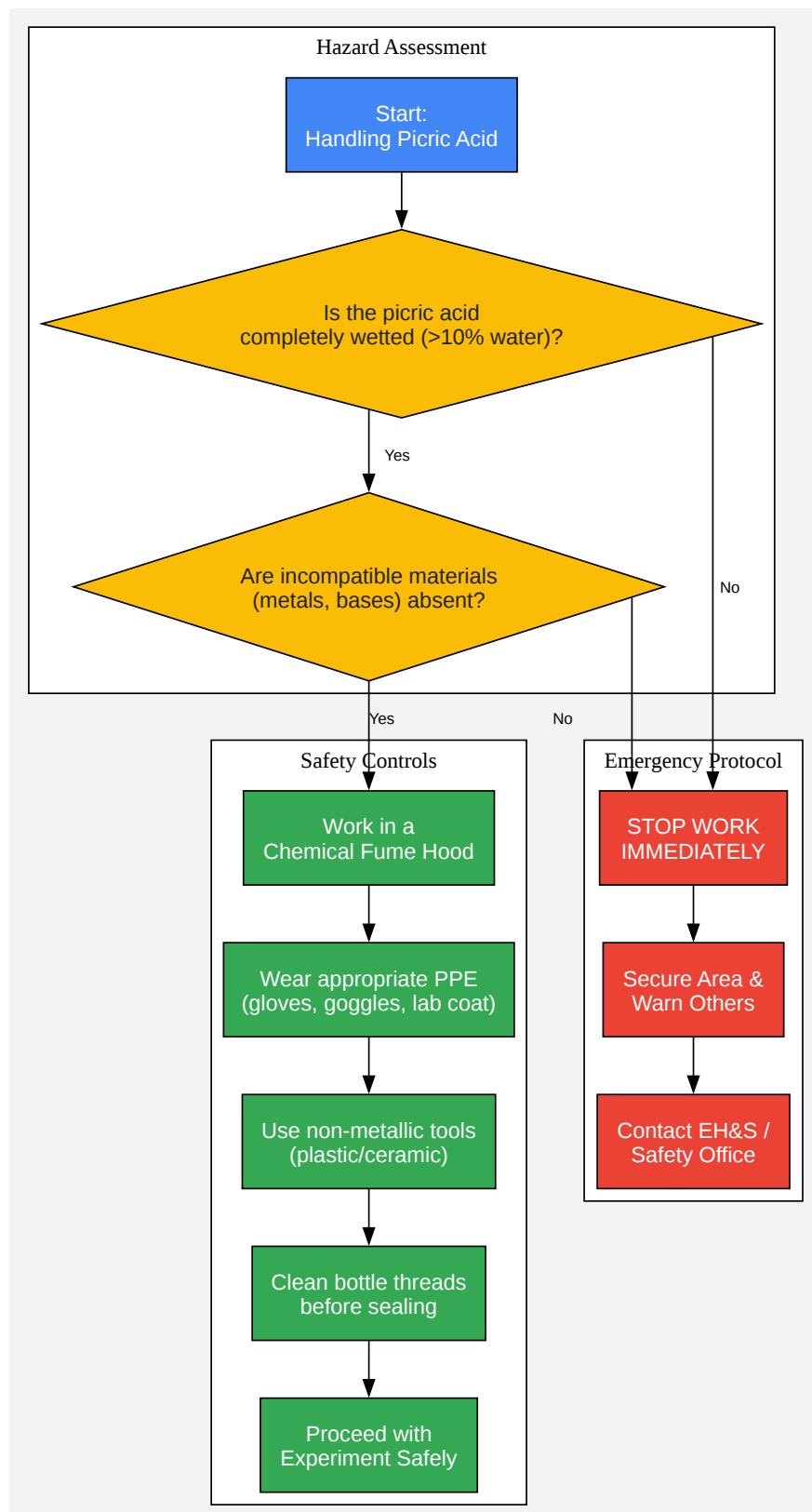
Objective: To safely clean and decontaminate a small spill of picric acid solution contained within a chemical fume hood.

Methodology:

- Ensure you are wearing appropriate PPE, including double gloves.[\[1\]\[8\]](#)

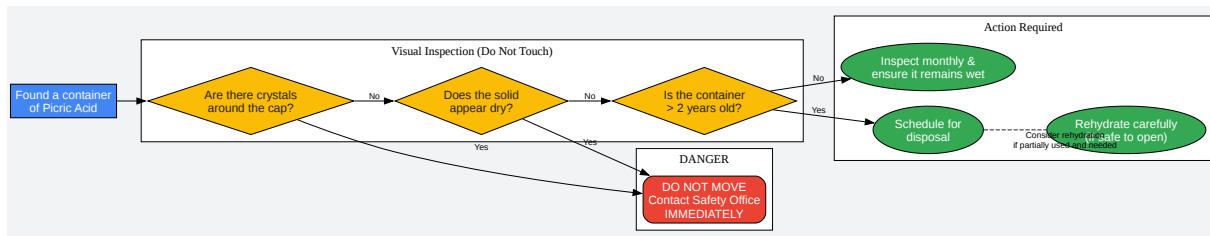
- NEVER allow the spill to dry out.[2][3] If the spill involves solid material, gently mist it with water to keep it damp and prevent dust formation.[1]
- Cover the spill area with a spill response pad or other suitable absorbent material dampened with water.[1][3]
- Carefully collect the absorbent material using plastic tools.
- Place all contaminated materials into a clearly labeled glass or plastic container with added water for hazardous waste disposal.[1][2] Do not use containers with metal caps.[1]
- Wash the spill site thoroughly with a soap solution, followed by alcohol.[1]
- Contact your EH&S department for pickup of the hazardous waste.[1]

Visual Workflow Guides



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Caption: Hazard identification and control workflow for picric acid.

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Caption: Decision-making process for a found picric acid container.

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